Introduction: Deconstructing the Bis-PEG2-NHS Ester

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Compound of Interest	
Compound Name:	*Bis-PEG2-NHS Ester*
CAS No.:	*65869-63-8*
Cat. No.:	*B1667459*

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In the landscape of bioconjugation, the **Bis-PEG2-NHS ester** has emerged as a cornerstone reagent for covalently linking molecules.[1][2] As a homobifunctional crosslinker, its architecture is elegantly simple yet remarkably effective: two N-hydroxysuccinimide (NHS) ester groups are positioned at the termini of a discrete-length, two-unit polyethylene glycol (PEG) spacer.[1][3] This structure enables the crosslinking of molecules bearing primary amines, such as the N-terminus of polypeptide chains and the ε-amine of lysine residues, which are typically abundant and accessible on protein surfaces.[4][5]

This guide provides a deep dive into the core mechanism of the **Bis-PEG2-NHS ester**, explores the critical parameters that govern its reactivity, and presents detailed protocols for its principal applications. The insights herein are tailored for researchers, scientists, and drug development professionals seeking to leverage this versatile tool with precision and confidence.

Part 1: The Core Mechanism of Action

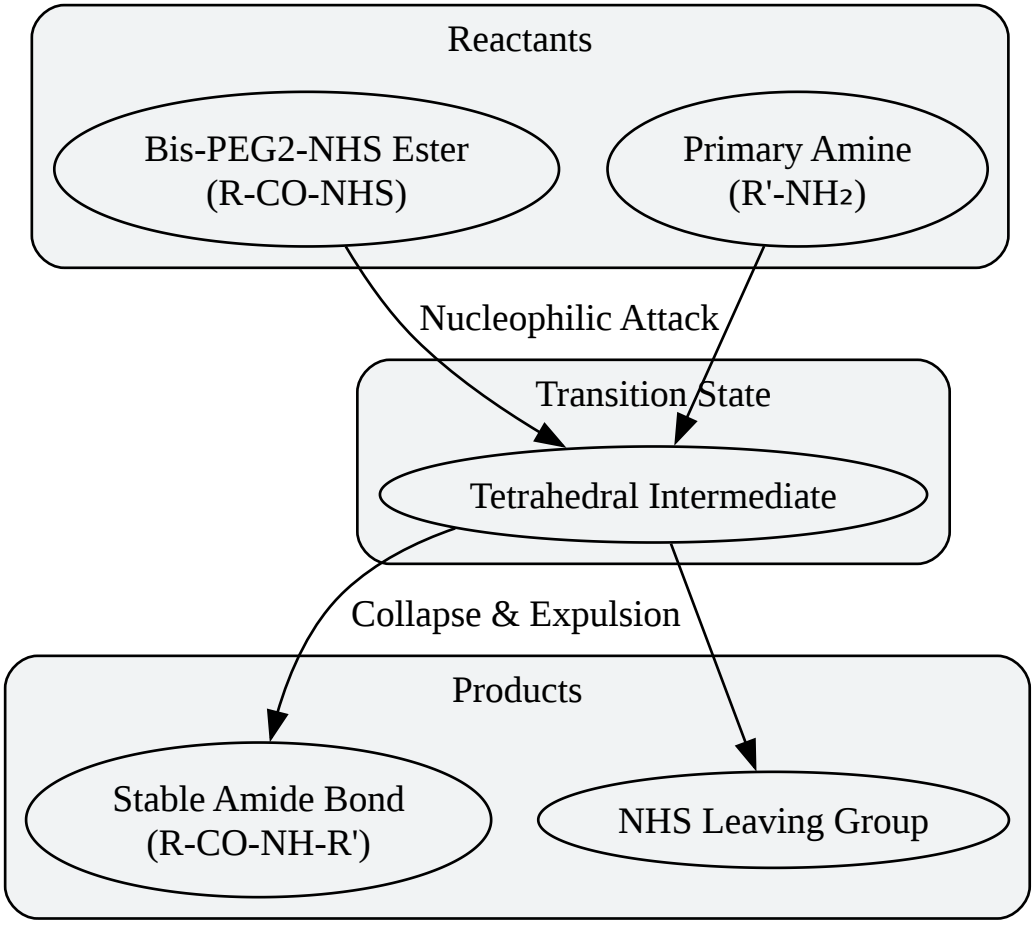
Understanding the efficacy of **Bis-PEG2-NHS ester** requires an appreciation for its three constituent features: the reactivity of the NHS esters, the physicochemical contributions of the

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PEG2 spacer, and the crosslinking capability endowed by its bifunctional nature.

The Engine of Reactivity: The NHS Ester

The N-hydroxysuccinimide ester is a highly efficient amine-reactive functional group.[6] The reaction proceeds via a nucleophilic acyl substitution mechanism. A primary amine (-NH_2), in its unprotonated and therefore nucleophilic state, attacks the electrophilic carbonyl carbon of the NHS ester.[7][8] This forms a transient tetrahedral intermediate, which subsequently collapses. The stable N-hydroxysuccinimide (NHS) molecule is expelled as a leaving group, resulting in the formation of a highly stable amide bond between the target molecule and the linker.[7][9][10]



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Caption: Reaction mechanism of an NHS ester with a primary amine.

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The Modulator: The PEG2 Spacer

The polyethylene glycol (PEG) spacer is not merely a passive linker; it imparts several advantageous properties to the crosslinker and the final conjugate.[11][12]

- Enhanced Hydrophilicity: The PEG chain is highly water-soluble due to the ability of its ethylene oxide units to form hydrogen bonds with water.[12] This property increases the aqueous solubility of the crosslinker itself and can help to counterbalance the hydrophobicity of other molecules in the conjugate, such as certain cytotoxic drugs in Antibody-Drug Conjugates (ADCs).[1][13]
- Reduced Immunogenicity: PEGylation, the attachment of PEG chains, can mask immunogenic epitopes on a molecule's surface, potentially reducing the risk of an immune response.[11][12]
- Flexibility and Minimized Steric Hindrance: The C-O bonds within the PEG chain can rotate freely, giving the spacer conformational flexibility.[12] This allows the reactive NHS ester groups to access primary amines that might otherwise be sterically hindered.
- Improved Pharmacokinetics: In therapeutic applications, PEGylation is a well-established strategy to increase the hydrodynamic radius of a molecule, which reduces renal clearance and extends its circulation half-life.[14][15]

The Architect of Structure: Homobifunctionality

With two identical NHS ester groups, the **Bis-PEG2-NHS ester** can covalently link two different molecules that each possess a primary amine (intermolecular crosslinking) or link two amine groups within the same molecule (intramolecular crosslinking).[2][5] This capability is fundamental to its use in studying protein-protein interactions, mapping protein structures, and creating complex biomolecular assemblies.[16][17]

Part 2: Critical Parameters Governing the Reaction

The success of any conjugation protocol using **Bis-PEG2-NHS ester** hinges on the careful control of key experimental variables. The interplay between these factors determines the efficiency of the desired reaction versus competing side reactions.

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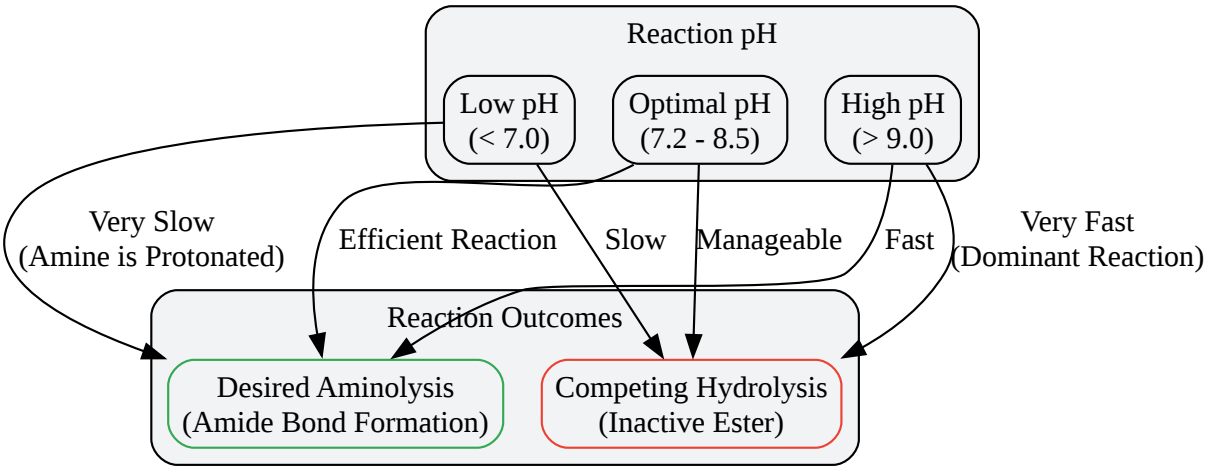
The Primacy of pH: A Delicate Balance

The pH of the reaction buffer is the single most critical factor influencing the outcome of an NHS ester conjugation.[7][8] It governs a delicate balance between two competing events: the desired reaction with the amine and the undesired hydrolysis of the NHS ester.

- Amine Reactivity: For a primary amine to act as a nucleophile, it must be in its deprotonated ($-NH_2$) form. At pH levels below the amine's pKa, it exists predominantly in its protonated, unreactive ammonium form ($-NH_3^+$).[8] As the pH increases above this pKa, the concentration of the reactive, deprotonated amine rises, accelerating the rate of conjugation.[18]

- Ester Stability: The NHS ester is susceptible to hydrolysis, a reaction with water that cleaves the ester and renders it inactive.[9] The rate of this hydrolysis reaction increases significantly with increasing pH.[10][19]

Therefore, an optimal pH window must be established. For most applications, this range is pH 7.2 to 8.5.[9][10] This range provides a sufficient concentration of nucleophilic primary amines while keeping the rate of hydrolysis manageable.[7]



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Caption: pH-dependent competition between aminolysis and hydrolysis.

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Competing Hydrolysis and Reagent Stability

Hydrolysis is the primary competing reaction and directly impacts conjugation efficiency.[10] The stability of the NHS ester in aqueous solution is finite and pH-dependent. It is crucial to prepare solutions of **Bis-PEG2-NHS ester** immediately before use, as the NHS-ester moiety readily hydrolyzes.[20][21] Stock solutions in anhydrous organic solvents like DMSO or DMF are more stable but should be stored desiccated at -20°C to prevent moisture contamination.[5]

pH	Temperature (°C)	Half-life of NHS Ester	Reference(s)
7.0	0	4-5 hours	[9][10]
8.6	4	10 minutes	[9][10]
9.0	Room Temp	~5 minutes	[22]

Other Influencing Factors

- Buffer Choice: The reaction buffer must be free of extraneous primary amines, such as Tris or glycine, as these will compete with the target molecule for reaction with the NHS ester.[5][23] Suitable buffers include phosphate-buffered saline (PBS), HEPES, borate, and carbonate/bicarbonate buffers.[9][10]

- Concentration: The kinetics of the bimolecular aminolysis reaction are dependent on the concentration of both the protein and the crosslinker. More dilute protein solutions may require a higher molar excess of the crosslinker to achieve the desired level of modification, as the competing unimolecular hydrolysis reaction becomes more probable.[10][21]

- Temperature and Time: Reactions are typically performed for 30-60 minutes at room temperature or for 2-4 hours at 4°C to slow the rate of hydrolysis and other side reactions.[9][24]

Part 3: Practical Applications & Experimental Protocols

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The unique properties of **Bis-PEG2-NHS ester** lend it to a wide array of applications in research and drug development.

Application 1: Protein-Protein Crosslinking

This technique is used to stabilize protein-protein interactions, capture transient interactions, or probe the three-dimensional structure of protein complexes.[17]

This protocol provides a general framework. Optimal conditions, particularly the molar excess of the crosslinker, should be empirically determined.[5]

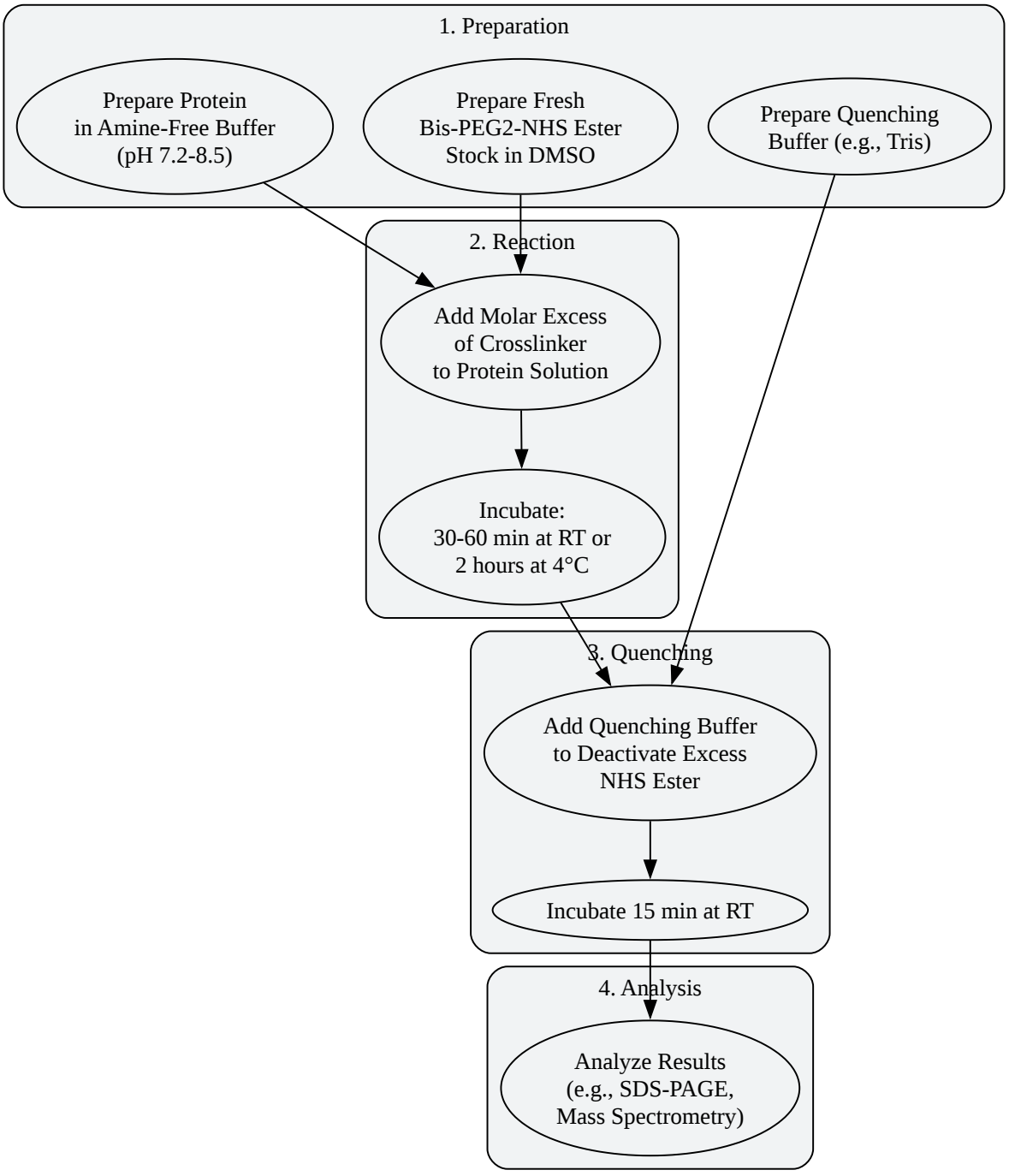
- Reagent Preparation:
  - Protein Sample: Prepare the protein(s) of interest in an amine-free buffer (e.g., PBS, pH 7.5) at a concentration of 1-10 mg/mL.[6]
  - Crosslinker Stock Solution: Immediately before use, allow the vial of **Bis-PEG2-NHS ester** to equilibrate to room temperature to prevent moisture condensation.[5] Dissolve the reagent in anhydrous DMSO to a concentration of 25 mM (a 100x stock for a 250 µM final reaction concentration).
  - Quenching Buffer: Prepare a 1 M solution of Tris-HCl or Glycine, pH 7.5.
- Crosslinking Reaction:
  - Add the **Bis-PEG2-NHS ester** stock solution to the protein solution to achieve a final desired molar excess (a starting point of 20- to 50-fold molar excess over the protein is common).[24][25] The final concentration of DMSO should ideally not exceed 10%.[24]
  - Example Calculation: For a 1 mL reaction of a 5 mg/mL (100 µM) protein, a 25-fold molar excess requires a final crosslinker concentration of 2.5 mM. Add 100 µL of 25 mM stock to 900 µL of protein solution.
  - Incubate the reaction for 30-60 minutes at room temperature or for 2 hours at 4°C.[24]
- Quenching the Reaction:

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- Stop the reaction by adding the Quenching Buffer to a final concentration of 20-50 mM (e.g., add 20-50 µL of 1 M Tris per 1 mL of reaction).[24] This will react with and deactivate any unreacted NHS esters.
- Incubate for an additional 15 minutes at room temperature.[24]

- Analysis:
  - Analyze the crosslinked products using SDS-PAGE. Successful intermolecular crosslinking will result in the appearance of new, higher molecular weight bands corresponding to protein dimers, trimers, etc.
  - Further analysis can be performed using mass spectrometry to identify the specific crosslinked residues.[26][27]

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Caption: A typical experimental workflow for protein crosslinking.

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Application 2: Antibody-Drug Conjugate (ADC) Development

Bis-PEG2-NHS ester can be used as a non-cleavable linker to conjugate cytotoxic drugs to the lysine residues of a monoclonal antibody.[1][28] The PEG spacer enhances the solubility and stability of the final ADC construct.[13][15]

Application 3: Surface Modification and Immobilization

The reagent can be used to modify surfaces that have been functionalized with primary amines.[29] For example, one NHS ester can react with an amine-coated biosensor surface, leaving the second NHS ester available to covalently capture a protein or other amine-containing ligand from a solution.[30][31] This is a common strategy for creating microarrays and diagnostic devices.[30]

Part 4: Characterization and Troubleshooting

- Characterization: Successful conjugation can be confirmed by several methods. SDS-PAGE is a simple first step to observe shifts in molecular weight. For more detailed analysis, mass spectrometry (MS) techniques like MALDI-MS or LC-MS can determine the final mass of the conjugate, confirm the degree of labeling (number of linkers per protein), and even identify the specific sites of modification.[14][26][32]

- Troubleshooting Low Efficiency: If conjugation efficiency is low, consider optimizing the pH (ensuring it's within the 7.2-8.5 range), increasing the molar excess of the crosslinker, or increasing the protein concentration.[33] Ensure the crosslinker is fresh and has not been prematurely hydrolyzed.

- Potential Side Reactions: While highly selective for primary amines, NHS esters have been reported to show some reactivity towards other nucleophilic side chains like tyrosine, serine, threonine, and cysteine under specific conditions, though these reactions are generally less favorable.[34]

Conclusion

The **Bis-PEG2-NHS ester** is a powerful and versatile tool for bioconjugation, offering a reliable method for crosslinking molecules through stable amide bonds. Its efficacy is rooted in the

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amine-specific reactivity of its NHS esters and the beneficial physicochemical properties of its hydrophilic PEG2 spacer. By understanding the core mechanism and meticulously controlling critical reaction parameters—most notably pH—researchers can achieve high conjugation efficiency and reproducibility. From fundamental protein research to the development of advanced therapeutics like ADCs, a firm grasp of this chemistry is essential for innovation and success.

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